

4-(Chloromethyl)pyridine hydrochloride safety and handling precautions

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Compound of Interest

Compound Name: 4-(Chloromethyl)pyridine
hydrochloride

Cat. No.: B042278

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An In-depth Technical Guide to the Safety and Handling of 4-(Chloromethyl)pyridine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-(chloromethyl)pyridine hydrochloride** (CAS No. 1822-51-1). The following sections detail the known hazards, personal protective equipment, emergency procedures, and handling and storage protocols to ensure the safety of laboratory personnel.

Hazard Identification and Classification

4-(Chloromethyl)pyridine hydrochloride is classified as a hazardous chemical. It is harmful if swallowed and causes severe skin burns and eye damage.^{[1][2]} It may also be corrosive to metals.^{[3][4]}

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H290: May be corrosive to metals.^{[3][4]}

Signal Word: Danger[1][2]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **4-(chloromethyl)pyridine hydrochloride** is provided in the table below.

Property	Value	Source(s)
CAS Number	1822-51-1	[1][2]
Molecular Formula	C ₆ H ₆ ClN · HCl	
Molecular Weight	164.03 g/mol	[5]
Appearance	White to off-white crystalline solid or powder	[6]
Melting Point	166-173 °C (lit.)	
Water Solubility	750 g/L (20 °C)	[7]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][8]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[1][4]
- Avoid contact with skin, eyes, and clothing.[1][8]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[8][9]
- Do not eat, drink, or smoke when using this product.[1][9]
- Wash hands and any exposed skin thoroughly after handling.[1][2][3]

Storage:

- Store in a dry, cool, and well-ventilated place.[1][2][8]
- Keep the container tightly closed.[1][2][8]
- Store in a corrosives area.[1][2][8]
- Store locked up.[1][2][3]
- Keep away from incompatible materials such as strong oxidizing agents.[1][2][8]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **4-(chloromethyl)pyridine hydrochloride**.

PPE Type	Specifications	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield.	[9]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat. Ensure all skin is covered.	[9]
Respiratory Protection	If working outside a fume hood or if dust/aerosols are generated, use a NIOSH-approved respirator with a P3 (EN 143) filter cartridge.	[8]

Emergency Procedures

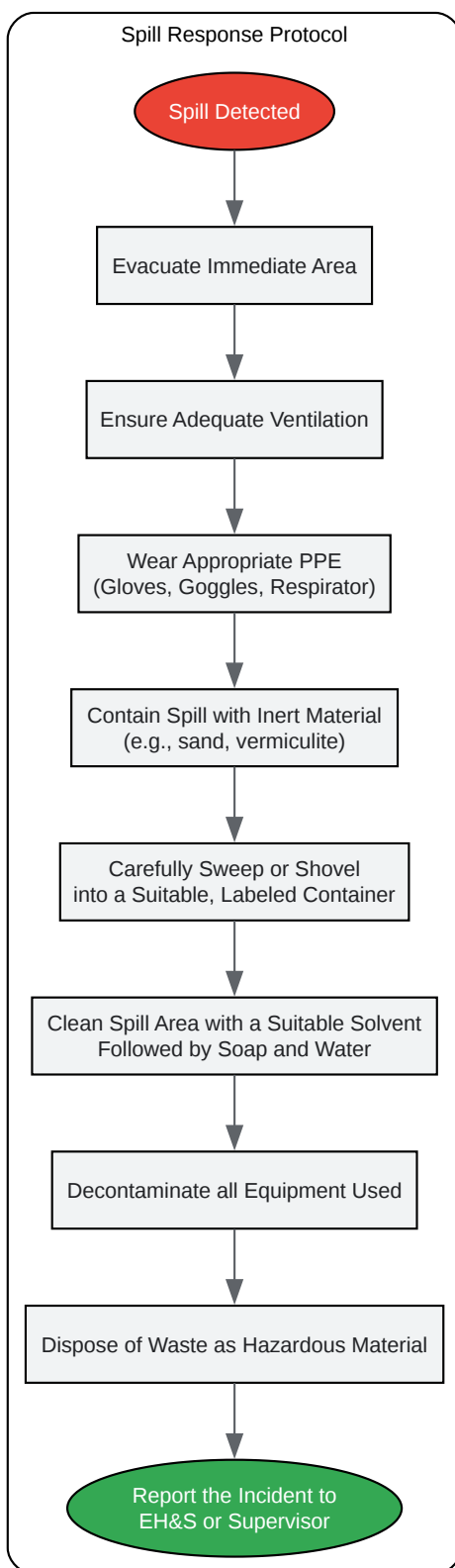
First Aid Measures

In case of exposure, follow these first aid protocols immediately.

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.	[1] [2]
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with soap and plenty of water for at least 15 minutes. Immediate medical attention is required.	[1] [2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Immediate medical attention is required.	[1] [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.	[1] [2]

Spill Response

In the event of a spill, follow the workflow outlined below.

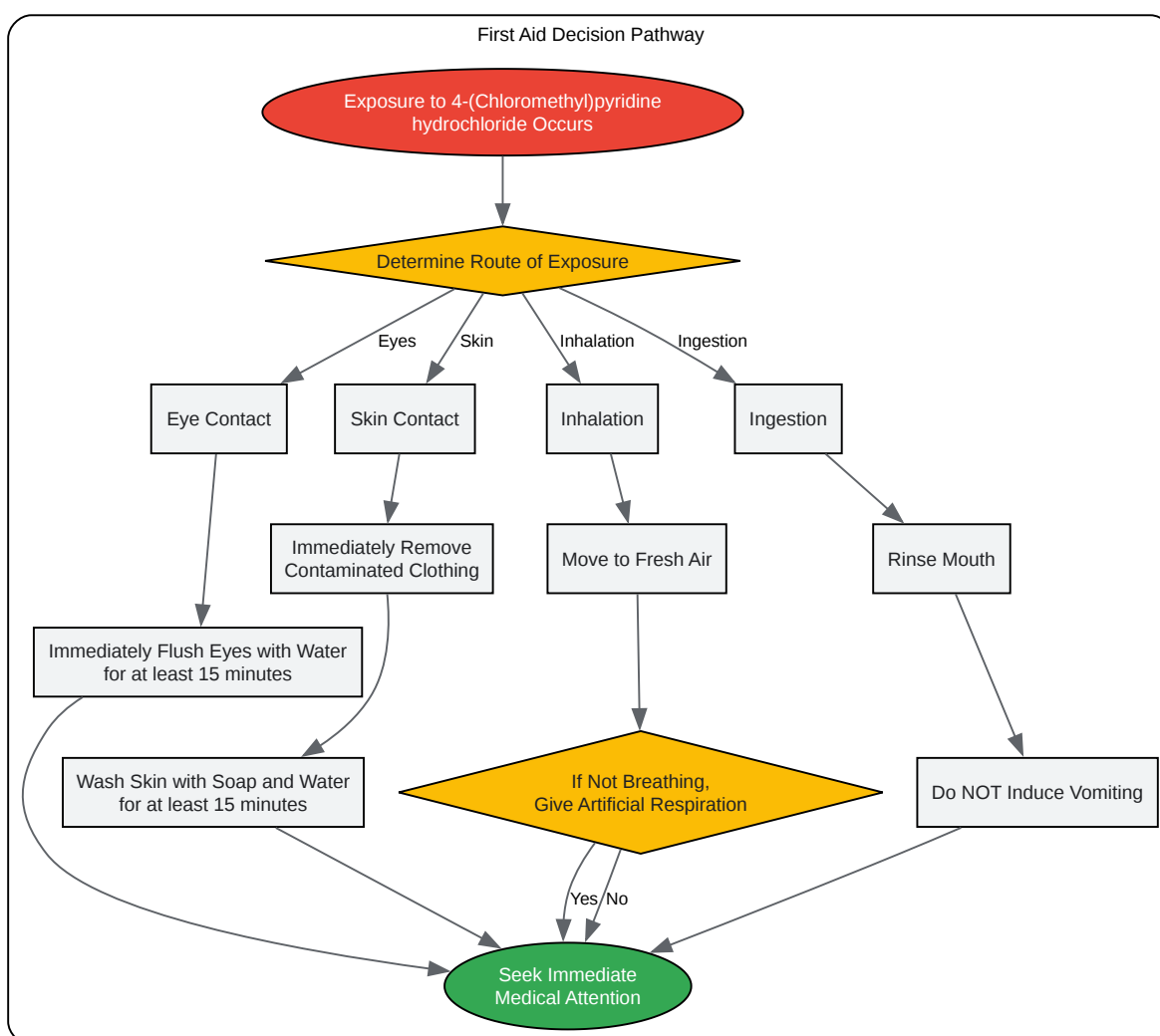


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Caption: Workflow for responding to a chemical spill.

First Aid Decision Pathway

The following diagram illustrates the decision-making process for administering first aid based on the route of exposure.



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Caption: Decision pathway for first aid response.

Toxicology Information

4-(Chloromethyl)pyridine hydrochloride is harmful if swallowed.[1][2] It is classified as Acute oral toxicity, Category 4.[1] High concentrations are extremely destructive to tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[5]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant.[1][2][3] Waste generators must consult state and local hazardous waste regulations to ensure complete and accurate classification.[8] Do not let this chemical enter the environment.[1]

Fire-Fighting Measures

In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8][10] Firefighters should wear self-contained breathing apparatus and full protective gear.[1][8] Hazardous combustion products include nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and hydrogen chloride gas.[1][8]

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